

Application Notes & Protocols: Glyceryl Behenate for Hot-Melt Coating of Powders

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Compound of Interest

Compound Name: Glyceryl behenate

Cat. No.: B1662700

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

Glyceryl behenate, commercially known as Compritol® 888 ATO, is a lipid excipient widely utilized in the pharmaceutical industry for various applications, including as a lubricant and as a matrix-forming agent in sustained-release tablets.[1][2] This document provides detailed application notes and protocols for the use of **glyceryl behenate** as a hot-melt coating (HMC) agent for powders. HMC is a solvent-free, efficient process that involves spraying a molten lipid onto a substrate, such as powder particles, granules, or beads.[3][4] This technique is particularly advantageous for taste masking, protecting sensitive active pharmaceutical ingredients (APIs), and achieving controlled or prolonged drug release.[4][5]

The primary benefits of using **glyceryl behenate** for HMC include its chemical inertness, sharp melting and recrystallization profile, and its ability to form a homogeneous, consistent coating.[6][7] These properties help to ensure batch-to-batch consistency and a predictable drug release profile, which is often directly related to the amount of **glyceryl behenate** applied.[5]

2. Materials and Equipment

2.1 Materials

- Core particles (API, granules, non-pareil beads, etc.)

- **Glyceryl behenate** (e.g., Compritol® 888 ATO)
- Optional: Pore-formers (e.g., lactose, mannitol) or surfactants (e.g., polysorbates) to modify release profiles.[2][8]

2.2 Equipment

- Fluidized bed coater with a top-spray or bottom-spray (Wurster) configuration, equipped with a heated spray nozzle and peristaltic pump.
- Hot plate with magnetic stirrer or a thermostatically controlled melting vessel.
- Heated tubing for transfer of the molten lipid.
- Particle size analyzer.
- Scanning Electron Microscope (SEM) for morphology analysis.
- Dissolution testing apparatus (USP Apparatus 1 or 2).
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer for drug quantification.
- Differential Scanning Calorimeter (DSC) for thermal analysis.

3. Physicochemical Properties of **Glyceryl Behenate**

A thorough understanding of the physical and chemical properties of **glyceryl behenate** is crucial for successful HMC process development.

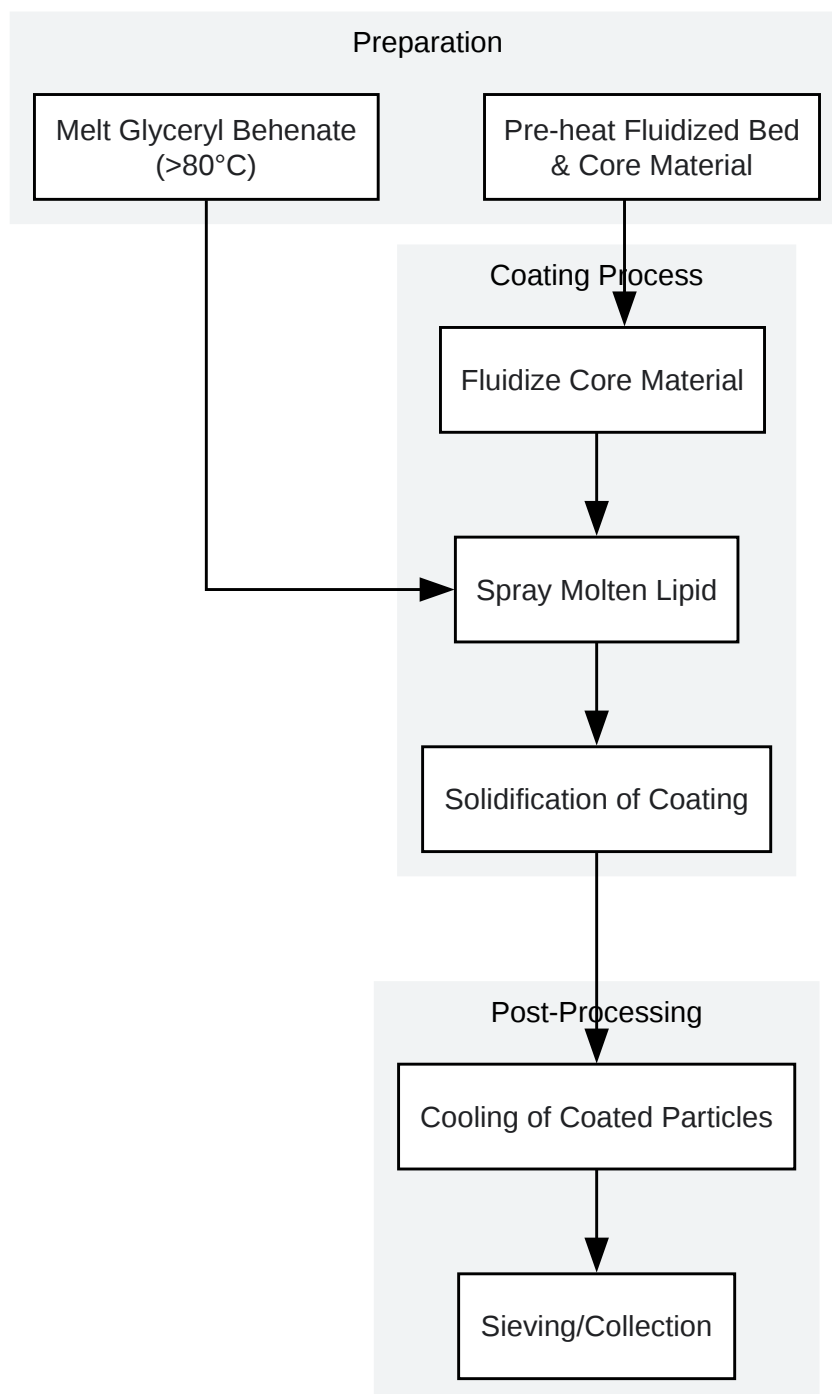
Property	Value	Reference
Chemical Name	Mixture of mono-, di-, and triglycerides of behenic acid	
Melting Point	65-77°C	[9]
Saponification Value	145-165	[9]
Solubility	Practically insoluble in water; soluble in hot chloroform and dichloromethane	[9]
Functional Category	Coating agent, lubricant, sustained-release matrix former	[1][9]

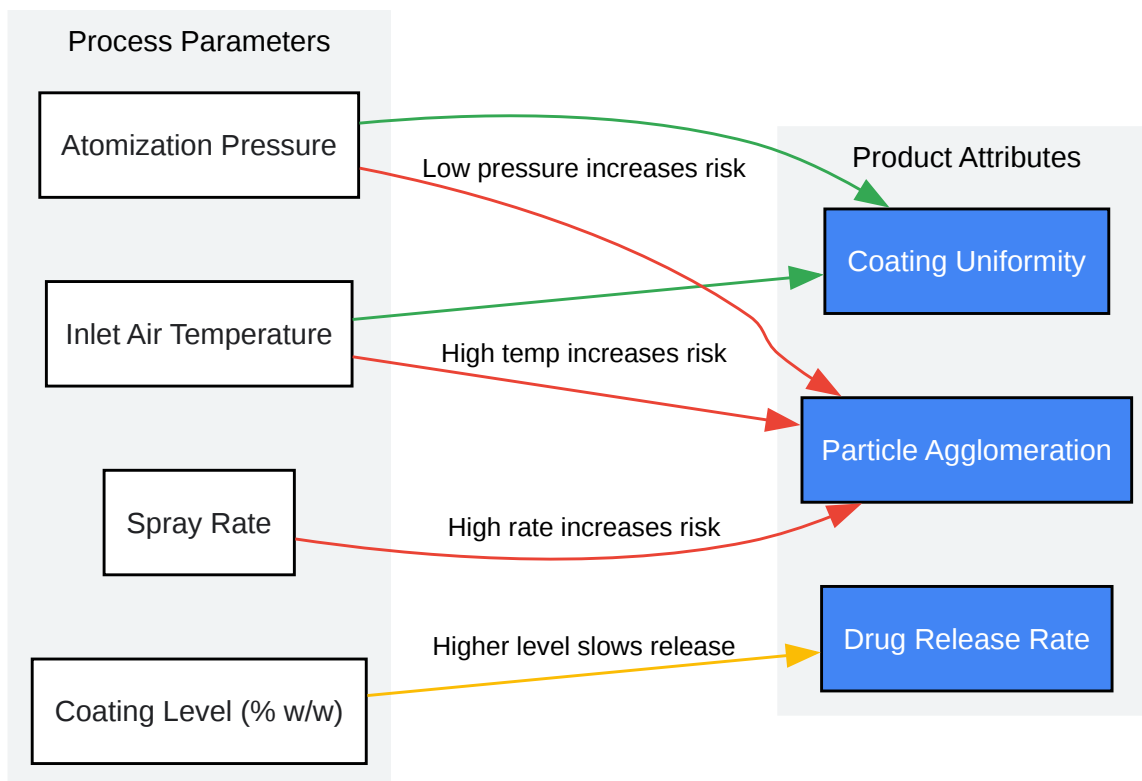
4. Experimental Protocols

4.1. Protocol 1: Hot-Melt Coating of Powder/Granules

This protocol outlines the general procedure for coating powders or granules using a fluidized bed coater.

Workflow for Hot-Melt Coating





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